

Spectroscopic Data of 4-Chloro-3-iodopyridine Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-3-iodopyridine
hydrochloride

CAS No.: 1987263-61-5

Cat. No.: B1434611

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Disclaimer: This document presents a predictive analysis of the spectroscopic data for **4-Chloro-3-iodopyridine hydrochloride**. Due to the limited availability of experimentally-derived public data for this specific compound, the spectra and interpretations provided herein are based on established principles of spectroscopy and data from structurally analogous compounds. This guide is intended for research and informational purposes.

Introduction

4-Chloro-3-iodopyridine hydrochloride is a halogenated pyridine derivative of interest in synthetic chemistry and drug discovery. The precise structural elucidation and confirmation of purity of such compounds are paramount. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide a comprehensive toolkit for the unambiguous characterization of molecular structures. This guide offers an in-depth exploration of the predicted spectroscopic data for **4-Chloro-3-iodopyridine hydrochloride**, providing researchers with a foundational understanding of its key spectral features.

Molecular Structure and Spectroscopic Overview

The molecular structure of **4-Chloro-3-iodopyridine hydrochloride** forms the basis for interpreting its spectroscopic data. The presence of a pyridine ring, substituted with a chloro and an iodo group, and the protonation of the ring nitrogen to form the hydrochloride salt, all contribute to a unique spectral fingerprint.

Figure 1: Predicted molecular structure of **4-Chloro-3-iodopyridine hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **4-Chloro-3-iodopyridine hydrochloride**, both ^1H and ^{13}C NMR will provide critical structural information.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **4-Chloro-3-iodopyridine hydrochloride** is expected to show three distinct signals in the aromatic region, corresponding to the three protons on the pyridine ring. The protonation of the nitrogen atom will lead to a general downfield shift of all ring protons compared to the free base.

Table 1: Predicted ^1H NMR Chemical Shifts

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	8.5 - 8.7	d	~5
H-5	7.9 - 8.1	d	~5
H-6	8.8 - 9.0	s	-

- H-6: This proton is adjacent to the positively charged nitrogen and is expected to be the most deshielded, appearing as a singlet due to the absence of adjacent protons.
- H-2 and H-5: These protons are part of a coupled system and are expected to appear as doublets. The proton at the 2-position is generally more downfield than the one at the 5-

position due to the influence of the adjacent nitrogen.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will show five signals for the five carbon atoms of the pyridine ring. The chemical shifts are influenced by the electronegativity of the substituents and the protonation state of the nitrogen.^{[1][2]}

Table 2: Predicted ¹³C NMR Chemical Shifts

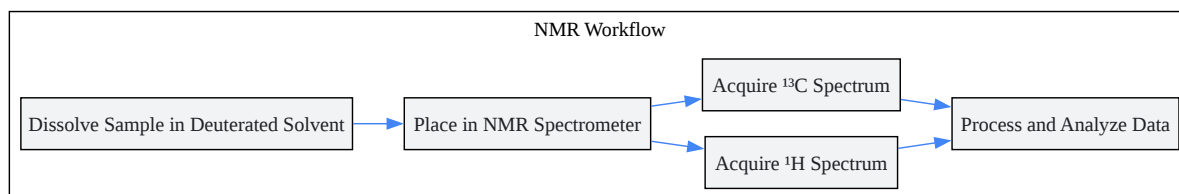
Carbon	Predicted Chemical Shift (δ, ppm)
C-2	~150
C-3	~100
C-4	~145
C-5	~125
C-6	~155

- C-3: The carbon bearing the iodine atom is expected to be the most upfield due to the heavy atom effect of iodine.
- C-2, C-4, and C-6: The carbons attached to or adjacent to the electronegative nitrogen and chlorine atoms will be significantly downfield.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **4-Chloro-3-iodopyridine hydrochloride** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, D₂O).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR Acquisition: Acquire the spectrum using a standard pulse program. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
- ¹³C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ¹H NMR due to the lower natural

abundance of ^{13}C .



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Figure 2: General workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **4-Chloro-3-iodopyridine hydrochloride** is expected to show characteristic absorption bands for the aromatic ring, C-Cl, C-I, and N-H bonds.

Table 3: Predicted IR Absorption Bands

Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
N-H stretch (pyridinium)	3100 - 3300	Medium-Strong
Aromatic C-H stretch	3000 - 3100	Medium
C=C and C=N stretches	1400 - 1650	Strong
C-Cl stretch	700 - 850	Strong
C-I stretch	500 - 600	Medium

Experimental Protocol for IR Spectroscopy

- **Sample Preparation:** Prepare the sample as a KBr pellet or by using an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum over the range of 4000-400 cm^{-1} .
- **Background Correction:** Perform a background scan to subtract atmospheric and instrument interferences.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

Predicted Mass Spectrum:

- **Molecular Ion (M^+):** The mass spectrum is expected to show a molecular ion peak corresponding to the free base (4-Chloro-3-iodopyridine) at m/z 239. The characteristic isotopic pattern for one chlorine atom (M^+ and M^++2 in a ~3:1 ratio) should be observable.
- **Fragmentation:** Common fragmentation pathways for halogenated pyridines include the loss of the halogen atoms and cleavage of the pyridine ring.

Table 4: Predicted Key Mass-to-Charge Ratios (m/z)

m/z	Identity
239/241	$[M]^+$ ($\text{C}_5\text{H}_3\text{ClIN}$)
204	$[M-\text{Cl}]^+$
112	$[M-\text{I}]^+$

Experimental Protocol for Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure

Chemical Ionization (APCI).

- Mass Analysis: Use a mass analyzer (e.g., quadrupole, time-of-flight) to separate the ions based on their mass-to-charge ratio.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion and major fragment ions.

Conclusion

The predicted spectroscopic data for **4-Chloro-3-iodopyridine hydrochloride** provides a detailed roadmap for its structural characterization. The combination of ^1H NMR, ^{13}C NMR, IR, and MS techniques offers a powerful and comprehensive approach to confirm the identity and purity of this compound. While the data presented in this guide is predictive, it is grounded in the fundamental principles of spectroscopy and serves as a valuable resource for researchers working with this and related molecules.

References

- Stenutz, R. NMR chemical shift prediction of pyridines. [[Link](#)]
- Klein-peter, E. ^{13}C NMR Chemical Shift Calculations for Some Substituted Pyridines: A Comparative Consideration. J. Chem. Inf. Model. 2001, 41 (3), 654–663. [[Link](#)]

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Sources

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